

Technical Guide: Physical Properties of 4-Isopropylbenzyl Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: [4-(2-Methylpropyl)phenyl]methanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physical properties of 4-isopropylbenzyl alcohol (also known as cumic alcohol). While the initial inquiry specified 4-isobutylbenzyl alcohol, publicly available scientific literature and chemical databases predominantly feature data for the isopropyl isomer. It is presumed that "4-isobutylbenzyl alcohol" may have been a misnomer, and this guide focuses on the well-documented 4-isopropylbenzyl alcohol. This compound is a benzyl alcohol derivative with an isopropyl group at the para position of the phenyl ring. It is utilized in the fragrance and flavor industries and has been investigated for its insect-repellent properties. A thorough understanding of its physical properties is essential for its application in research and development, particularly in formulation and synthesis.

Core Physical and Chemical Properties

The structural and physical properties of 4-isopropylbenzyl alcohol are summarized below. These properties are critical for predicting its behavior in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ O	
Molecular Weight	150.22 g/mol	
CAS Number	536-60-7	
Appearance	Clear, colorless to pale yellow liquid or crystalline solid	
Odor	Mild, pleasant aromatic, sweet floral, or caraway-like	
Melting Point	21 - 30 °C (294.15 - 303.15 K)	
Boiling Point	245 - 249 °C (518.15 - 522.15 K) at 760 mmHg; 135-136 °C at 26 mmHg	
Density	Approximately 0.979 - 0.984 g/cm ³ at 20-25 °C	
Refractive Index (n _{20/D})	Approximately 1.51 - 1.522	
Solubility	Insoluble or slightly soluble in water; miscible with alcohol, diethyl ether, and other organic solvents.	
LogP (Octanol/Water Partition Coefficient)	2.37 - 2.53	

Experimental Protocols

Detailed methodologies for the determination of the key physical properties of 4-isopropylbenzyl alcohol are outlined below. These are standard procedures in organic chemistry for the characterization of a compound.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid. For a pure substance, this occurs over a narrow range.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of finely powdered, dry 4-isopropylbenzyl alcohol is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- **Apparatus:** A melting point apparatus (such as a Mel-Temp or Thiele tube) is used. The capillary tube is attached to a thermometer or placed in a heating block.
- **Procedure:** The sample is heated slowly and uniformly. The temperature at which the first drop of liquid appears (t_1) and the temperature at which the entire sample becomes a liquid (t_2) are recorded.
- **Reporting:** The melting point is reported as the range $t_1 - t_2$. A narrow range (e.g., 0.5-1.0°C) is indicative of high purity.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Micro Boiling Point Determination (Thiele Tube or Aluminum Block)

- **Sample Preparation:** A small amount of liquid 4-isopropylbenzyl alcohol is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the fusion tube.
- **Apparatus:** The fusion tube assembly is attached to a thermometer and heated in a Thiele tube containing mineral oil or in an aluminum block.
- **Procedure:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out. The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This is the boiling point.
- **Safety:** Safety goggles should be worn, and the heating should be performed in a well-ventilated area.

Density Determination

Density is the mass of a substance per unit volume.

Methodology: Pycnometer or Graduated Cylinder Method

- Apparatus: A pycnometer (for high precision) or a graduated cylinder and a balance.
- Procedure:
 - The mass of a clean, dry, and empty pycnometer or graduated cylinder is determined.
 - The container is filled with a known volume of 4-isopropylbenzyl alcohol.
 - The mass of the filled container is determined.
 - The mass of the alcohol is calculated by subtracting the mass of the empty container from the mass of the filled container.
 - The density is calculated by dividing the mass of the alcohol by its volume. The temperature at which the measurement is made should be recorded as density is temperature-dependent.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Qualitative Solubility Testing

- Procedure: A small, measured amount (e.g., 50 mg or 0.1 mL) of 4-isopropylbenzyl alcohol is added to a test tube containing a known volume (e.g., 1 mL) of the solvent (e.g., water, ethanol, diethyl ether). The mixture is agitated vigorously.
- Observation: The mixture is observed to see if a homogeneous solution forms (soluble), if two separate layers remain (immiscible/insoluble), or if some of the substance dissolves (partially soluble).

- Solvents: A range of solvents with varying polarities are typically used to create a solubility profile.

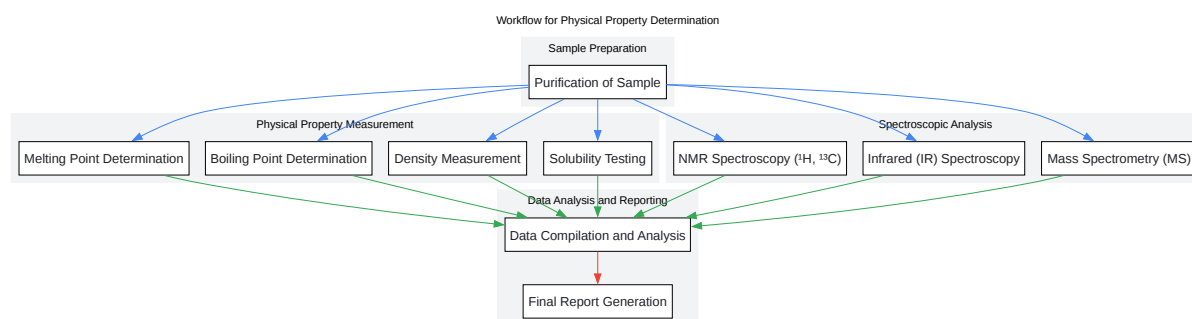
Spectroscopic Analysis

Spectroscopic methods are used to elucidate the molecular structure of a compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the number and types of hydrogen atoms in a molecule and their connectivity. A sample is dissolved in a deuterated solvent (e.g., CDCl_3), and the spectrum is recorded.
 - ^{13}C NMR: Provides information about the number and types of carbon atoms in a molecule. Broadband proton decoupling is typically used to simplify the spectrum to single lines for each unique carbon atom.
- Infrared (IR) Spectroscopy:
 - Identifies the functional groups present in a molecule by measuring the absorption of infrared radiation. The sample can be analyzed as a thin film between salt plates (for liquids) or using an Attenuated Total Reflectance (ATR) accessory.
- Mass Spectrometry (MS):
 - Determines the molecular weight and can provide information about the structure through fragmentation patterns. In electron impact (EI) mass spectrometry, the sample is bombarded with high-energy electrons, causing ionization and fragmentation. The resulting ions are separated by their mass-to-charge ratio.

Experimental Workflow

The following diagram illustrates a typical workflow for the determination of the physical properties of a chemical compound like 4-isopropylbenzyl alcohol.



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Physical property determination workflow.

This guide provides a foundational understanding of the physical properties of 4-isopropylbenzyl alcohol and the standard methodologies used for their determination. For any application, it is recommended to consult the most recent safety data sheet (SDS) for handling and safety information.

- To cite this document: BenchChem. [Technical Guide: Physical Properties of 4-Isopropylbenzyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b042470#physical-properties-of-4-isobutylbenzyl-alcohol\]](https://www.benchchem.com/product/b042470#physical-properties-of-4-isobutylbenzyl-alcohol)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com